

Nopaline: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Nopaline

Cat. No.: B031955

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Introduction

Nopaline is a naturally occurring, low-molecular-weight compound classified as an opine. Opines are unique amino acid or sugar derivatives produced by plant cells transformed by *Agrobacterium tumefaciens*, the causative agent of crown gall disease. **Nopaline** is synthesized in the plant tumor tissue through the enzymatic activity of **nopaline** synthase, an enzyme encoded by a gene transferred from the tumor-inducing (Ti) plasmid of the bacterium into the plant genome.[1][2] While not metabolizable by the plant, **nopaline** serves as a specific carbon and nitrogen source for the inciting *Agrobacterium* strain, which possesses the genetic machinery for its catabolism.[3] This unique metabolic relationship makes **nopaline** a key marker in the study of *Agrobacterium*-plant interactions and a significant component in the development of genetically modified plants.

Chemical and Physical Properties of Nopaline

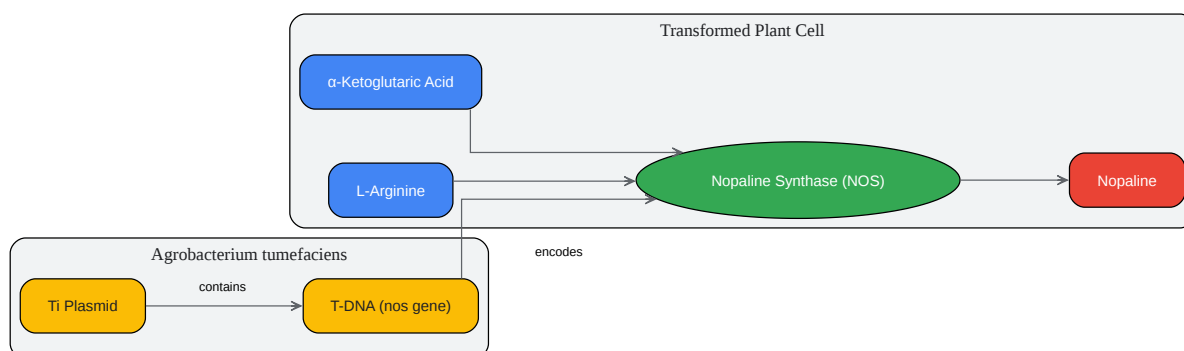
The fundamental chemical and physical properties of **nopaline** are summarized in the table below. These data are essential for its detection, quantification, and the understanding of its biochemical interactions.

Property	Value
Chemical Formula	C11H20N4O6
Molecular Weight	304.30 g/mol
IUPAC Name	(2R)-2-[[[(1S)-1-carboxy-4-(diaminomethylideneamino)butyl]amino]pentane dioic acid
CAS Number	22350-70-5

Data sourced from PubChem CID 108012.[4]

Biosynthesis of Nopaline in Planta

The synthesis of **nopaline** occurs within the transformed plant cells. The process is catalyzed by the enzyme **nopaline** synthase (NOS), the gene for which (nos) is located on the T-DNA region of the Agrobacterium Ti plasmid and is integrated into the plant genome during infection. [1] NOS facilitates the reductive condensation of L-arginine and α -ketoglutaric acid to form **nopaline**. This pathway is a hallmark of crown gall tumors induced by **nopaline**-type strains of Agrobacterium tumefaciens.

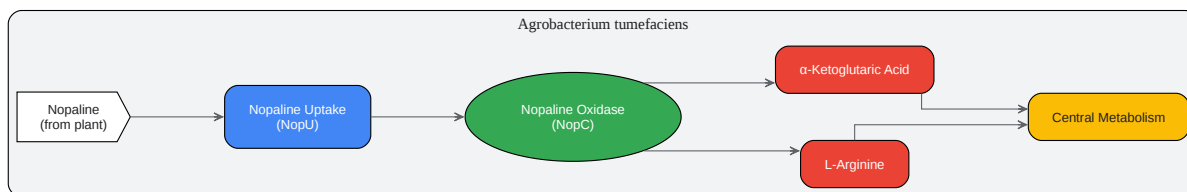


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Caption: Biosynthesis of **nopaline** in a transformed plant cell.

Nopaline Catabolism by *Agrobacterium tumefaciens*

Agrobacterium tumefaciens strains that induce **nopaline** synthesis in plants also possess the unique ability to utilize it as a nutrient source. The genes responsible for **nopaline** catabolism (noc genes) are located on the Ti plasmid, separate from the T-DNA region. The process begins with the uptake of **nopaline** from the environment, followed by its enzymatic degradation into L-arginine and α-ketoglutaric acid. These products then enter the central metabolic pathways of the bacterium. The expression of the noc genes is inducible by **nopaline**, ensuring that the catabolic machinery is produced only when its substrate is available.



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